

Essential Safety and Operational Guide for Handling 1,3-Diphenylbutane

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Compound of Interest

Compound Name: 1,3-Diphenylbutane

Cat. No.: B074984

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This document provides immediate, essential safety and logistical information for handling **1,3-Diphenylbutane** (CAS No. 1520-44-1), including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

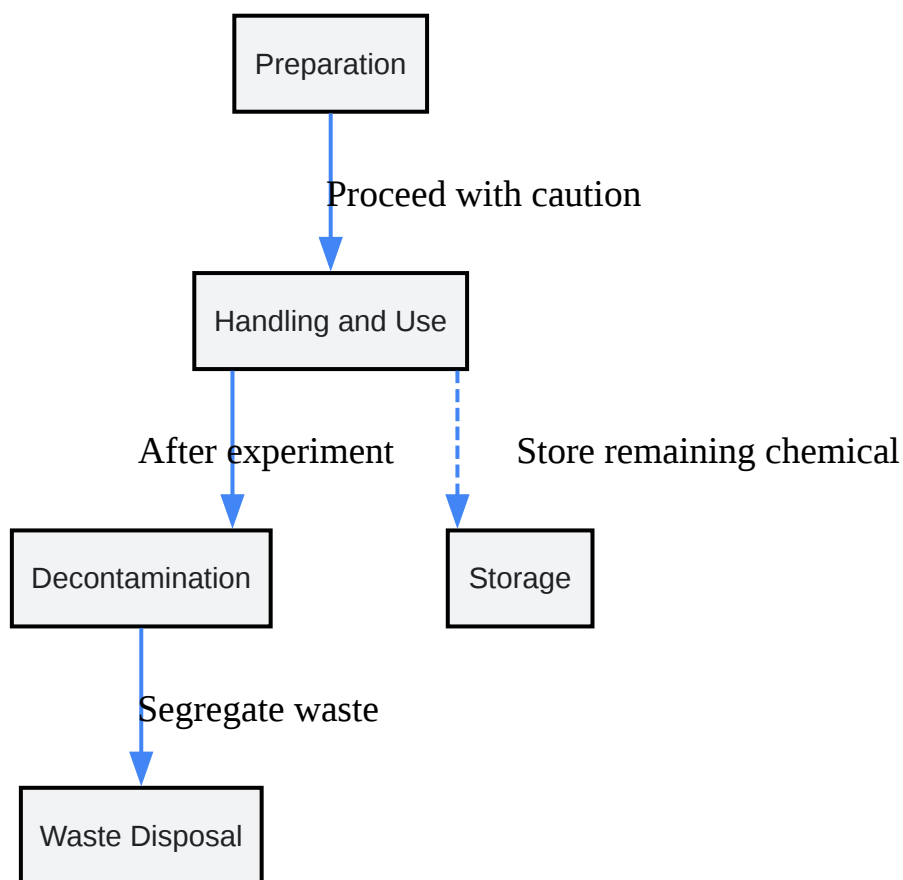
Hazard Identification and Personal Protective Equipment

1,3-Diphenylbutane is classified with acute oral toxicity (Category 4)[1]. It is imperative to use appropriate personal protective equipment to minimize exposure risk. The following table summarizes the required PPE for handling this chemical.

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Inspected before use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use in accordance with laboratory and local regulations[1].
Eye and Face Protection	Safety glasses with side-shields or face shield	Must be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU)[1].
Skin and Body Protection	Laboratory coat	To be worn over personal clothing.
Respiratory Protection	Not specified under normal use	Use in a well-ventilated area. If dust or aerosols are generated, provide appropriate exhaust ventilation[1].

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **1,3-Diphenylbutane** is crucial for safety and experimental integrity. The following workflow outlines the key steps from preparation to disposal.



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References

- 1. angenechemical.com [angenechemical.com]
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